

MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan linker payload comparison

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Compound Focus: MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan

Cat. No.: S12863348

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Core Characteristics of MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan

The table below summarizes the key properties of this ADC linker-payload conjugate:

Feature	Description
Name / Synonyms	MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan; SHR-A1811 Drug-linker [1] [2].
Payload	Exatecan, a DNA Topoisomerase I (Top I) inhibitor [1] [3] [2].
Payload Mechanism	Inhibits the Topoisomerase I enzyme, which is crucial for DNA replication, leading to DNA damage and cell death [1] [3].
Payload Potency (IC ₅₀)	2.2 µM (for the Exatecan molecule) [1] [3].
Molecular Weight	1074.12 g/mol [1] [3] [4].
CAS Number	2414254-51-4 [1] [3] [2].
Chemical Formula	C ₅₅ H ₆₀ FN ₉ O ₁₃ [1] [3] [4].

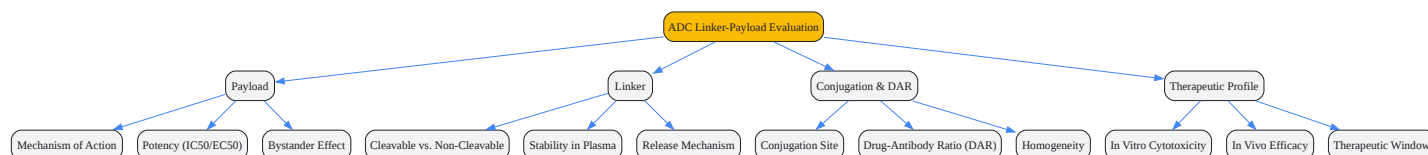
Experimental Data and Protocols

The provided data primarily relates to handling the compound in a research setting.

- **In Vitro Solubility:** The compound is recommended to be dissolved in DMSO, with a suggested stock solution concentration of 100 mg/mL (93.10 mM) [1].
- **In Vivo Formulation Protocols:** One source suggests the following formulation for in vivo studies: 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline. This involves sequentially adding the solvents to the DMSO stock solution to create a clear, ready-to-use solution [1].

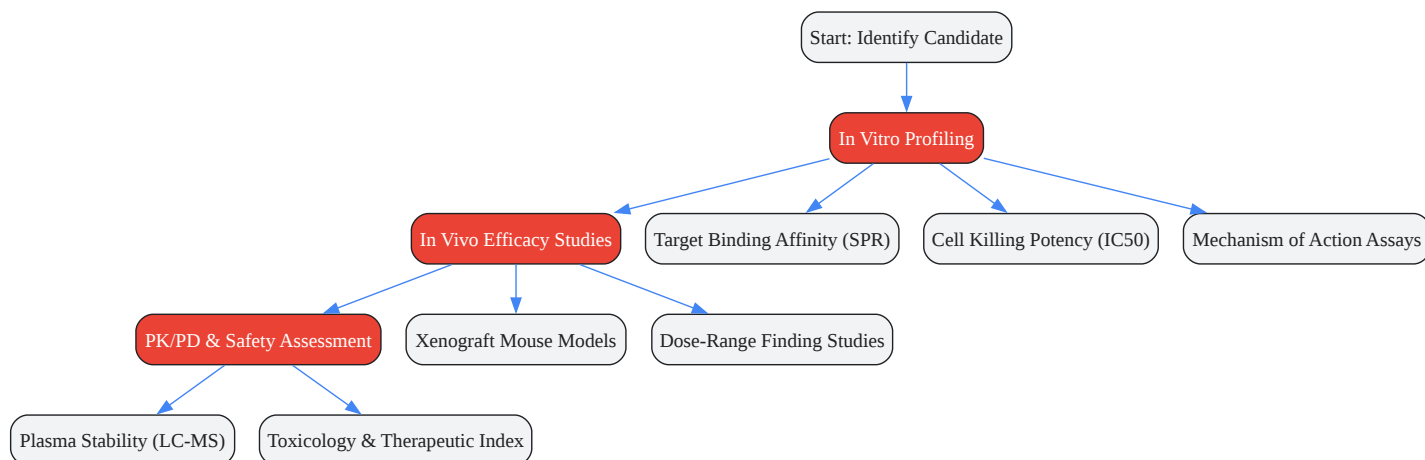
Framework for Comparison and Research Strategy

To build a comprehensive comparison guide, you can structure your evaluation around the following framework, which outlines the critical parameters for assessing ADC linker-payloads.



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To systematically generate the missing comparative data, you can adopt the following experimental workflow.



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References

1. MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan (Synonyms [[medchemexpress.com](https://www.medchemexpress.com)])
2. MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan [[pharmaffiliates.com](https://www.pharmaffiliates.com)]
3. - MC - Gly - Gly - Phe -(Gly)- R - Cyclopropane | TargetMol Exatecan [[targetmol.com](https://www.targetmol.com)]
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